

# Elsinochrome A: Application Notes and Protocols for Agricultural Fungicide Research

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## Compound of Interest

Compound Name: *Elsinochrome A*

Cat. No.: *B1198531*

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## Introduction

**Elsinochrome A** is a naturally occurring red-orange pigment belonging to the perylenequinone class of mycotoxins.[1] Produced by various fungal species of the genus *Elsinoë*, it plays a significant role in the pathogenesis of plant diseases such as citrus scab (*Elsinoë fawcettii*) and peanut scab (*Elsinoë arachidis*).[2][3] The fungicidal potential of **Elsinochrome A** lies in its potent photosensitizing activity. Upon exposure to light, it generates reactive oxygen species (ROS), including singlet oxygen ( $^1\text{O}_2$ ) and superoxide anions ( $\text{O}_2^-$ ), which are highly toxic to cells and can induce necrotic lesions.[4] This photodynamic activity makes **Elsinochrome A** a compelling candidate for development as a novel agricultural fungicide, particularly in the context of increasing resistance to conventional fungicides.

These application notes provide a comprehensive overview of the available data and protocols for researchers investigating the use of **Elsinochrome A** in an agricultural context.

## Quantitative Data Summary

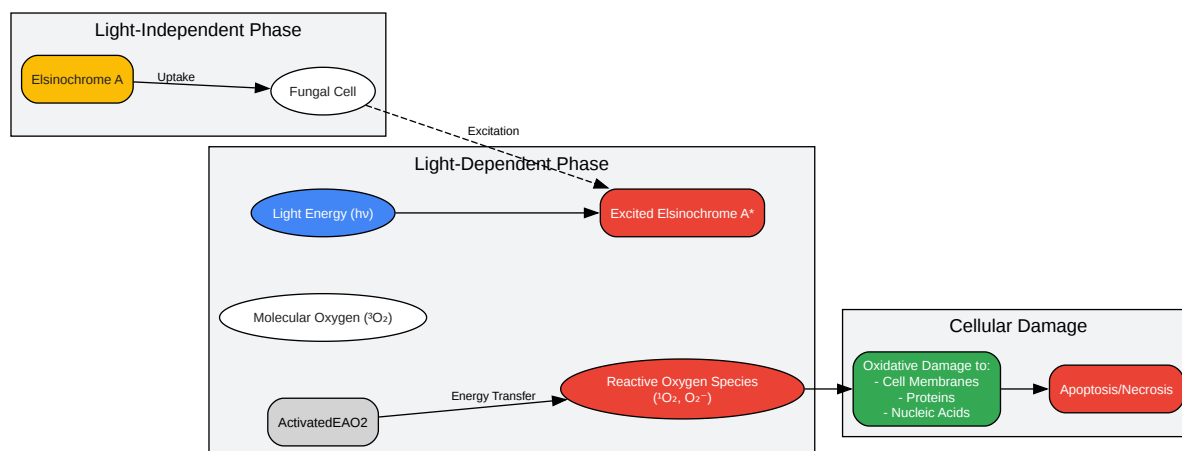
While extensive data on the efficacy of **Elsinochrome A** against a wide range of plant pathogenic fungi is still emerging, in vitro studies have demonstrated its potent antifungal activity. The following table summarizes key quantitative data from a study on the human pathogenic yeast *Candida albicans*, which serves as an initial indicator of its antifungal

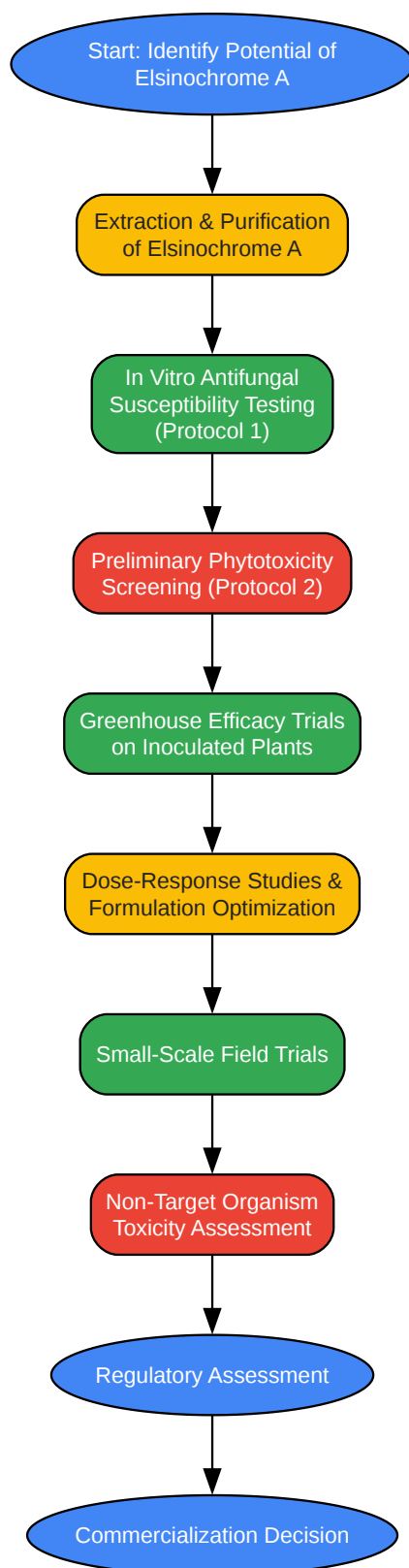
potential. It is important to note that further research is required to establish the efficacy against relevant agricultural pathogens.

Parameter	Organism	Concentration	Efficacy/Effect	Light Condition	Reference
Minimum Inhibitory Concentration (MIC)	Candida albicans	1 µg/mL	Potent antifungal activity	Irradiation required	<a href="#">[5]</a>
Sessile Minimum Inhibitory Concentration (SMIC <sub>80</sub> )	Candida albicans	16 µg/mL	80% inhibition of biofilm formation	Irradiation required	<a href="#">[5]</a>

## Mechanism of Action: A Photodynamic Fungicide

The fungicidal activity of **Elsinochrome A** is primarily attributed to its function as a photosensitizer. The proposed mechanism of action is a light-dependent process that leads to oxidative stress and subsequent cell death in fungal pathogens.





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